

Essential Safety and Handling Guide for Phosdrin (Mevinphos)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Phosdrin** (Mevinphos), a highly toxic organophosphate insecticide. Strict adherence to these procedures is mandatory to ensure personnel safety and environmental protection.

Immediate Safety Information

Phosdrin is fatal if swallowed, fatal in contact with skin, and toxic if inhaled. It is a cholinesterase inhibitor, meaning it can lead to severe neurological effects. Symptoms of exposure can include headache, dizziness, blurred vision, weakness, nausea, cramps, diarrhea, and chest discomfort. In severe cases, it can lead to convulsions, coma, and respiratory failure.

Quantitative Data Summary

The following tables summarize key quantitative data for **Phosdrin**.



Physical and Chemical Properties	
Appearance	Colorless to pale-yellow or orange liquid[1][2]
Odor	Odorless to a weak odor[1][2]
Boiling Point	99-103 °C (210.2-217.4 °F)[1]
Flash Point	79 °C (174.2 °F)[1]
Density	1.23 g/cm³ at 20 °C (68 °F)[1]
Solubility in Water	Fully miscible[1]
Toxicological Data	
Oral LD50 (rat)	3 mg/kg[1]
Dermal LD50 (rat)	4 mg/kg[1]
Ingestion Toxicity	Grade 4; LD50 = below 50 mg/kg[3]
Exposure Limits	
OSHA PEL-TWA	0.1 mg/m ³ [3]
NIOSH REL-TWA	0.01 ppm
NIOSH IDLH	4 ppm[3]
PAC-1	0.3 mg/m ³ [1]
PAC-2	4 mg/m³[1]
PAC-3	40 mg/m³[1]

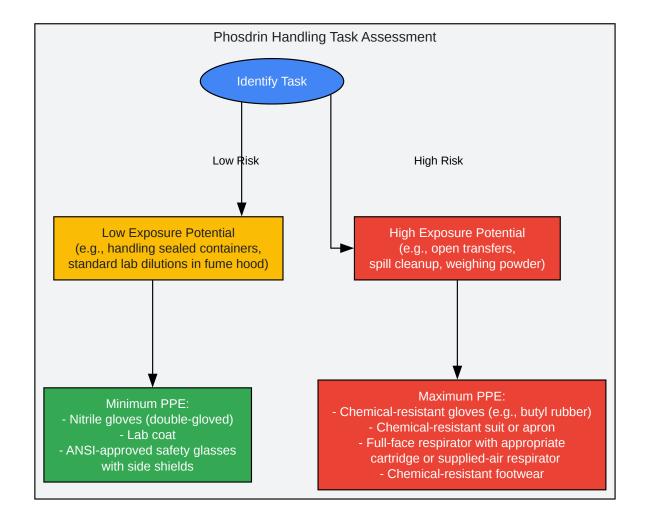
Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against **Phosdrin** exposure. The selection of appropriate PPE is contingent on the specific task being performed.

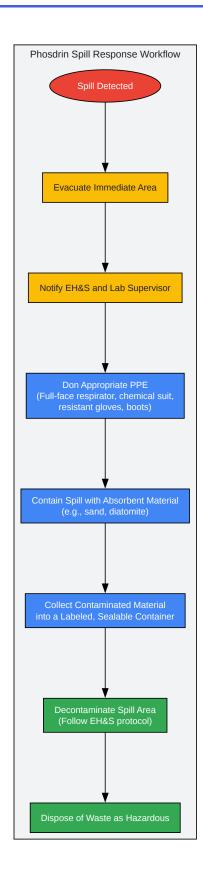


PPE Selection Workflow









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References

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- 2. CDC NIOSH Pocket Guide to Chemical Hazards Phosdrin [cdc.gov]
- 3. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
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